

Eduleine: A Comprehensive Review of a Quinolinone Alkaloid with Underexplored Potential

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Compound of Interest

Compound Name: *Eduleine*

Cat. No.: *B189077*

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For researchers, scientists, and drug development professionals, **Eduleine** (7-methoxy-1-methyl-2-phenylquinolin-4(1H)-one) represents a natural product with a defined chemical identity but a largely uncharted biological profile. Despite its isolation from plant sources, the scientific literature currently lacks in-depth studies on its pharmacological effects, mechanism of action, and specific signaling pathways. This guide provides a thorough overview of the existing physicochemical data for **Eduleine** and explores the biological activities of structurally similar compounds to contextualize its potential for future research.

Physicochemical Properties of Eduleine

Eduleine is a quinolinone alkaloid that has been identified in plant species such as *Lunasia amara* and *Casimiroa edulis*^[1]. Its fundamental chemical and physical characteristics are summarized below.

| Property | Value | Source |
|----------------------|---|------------|
| Molecular Formula | C17H15NO2 | PubChem[1] |
| Molecular Weight | 265.31 g/mol | PubChem[1] |
| IUPAC Name | 7-methoxy-1-methyl-2-phenylquinolin-4-one | PubChem[1] |
| CAS Number | 483-51-2 | PubChem[1] |
| Physical Description | Solid | PubChem[1] |
| Melting Point | 200 - 201 °C | PubChem[1] |

Biological Activity and Therapeutic Potential: An Extrapolation from Related Compounds

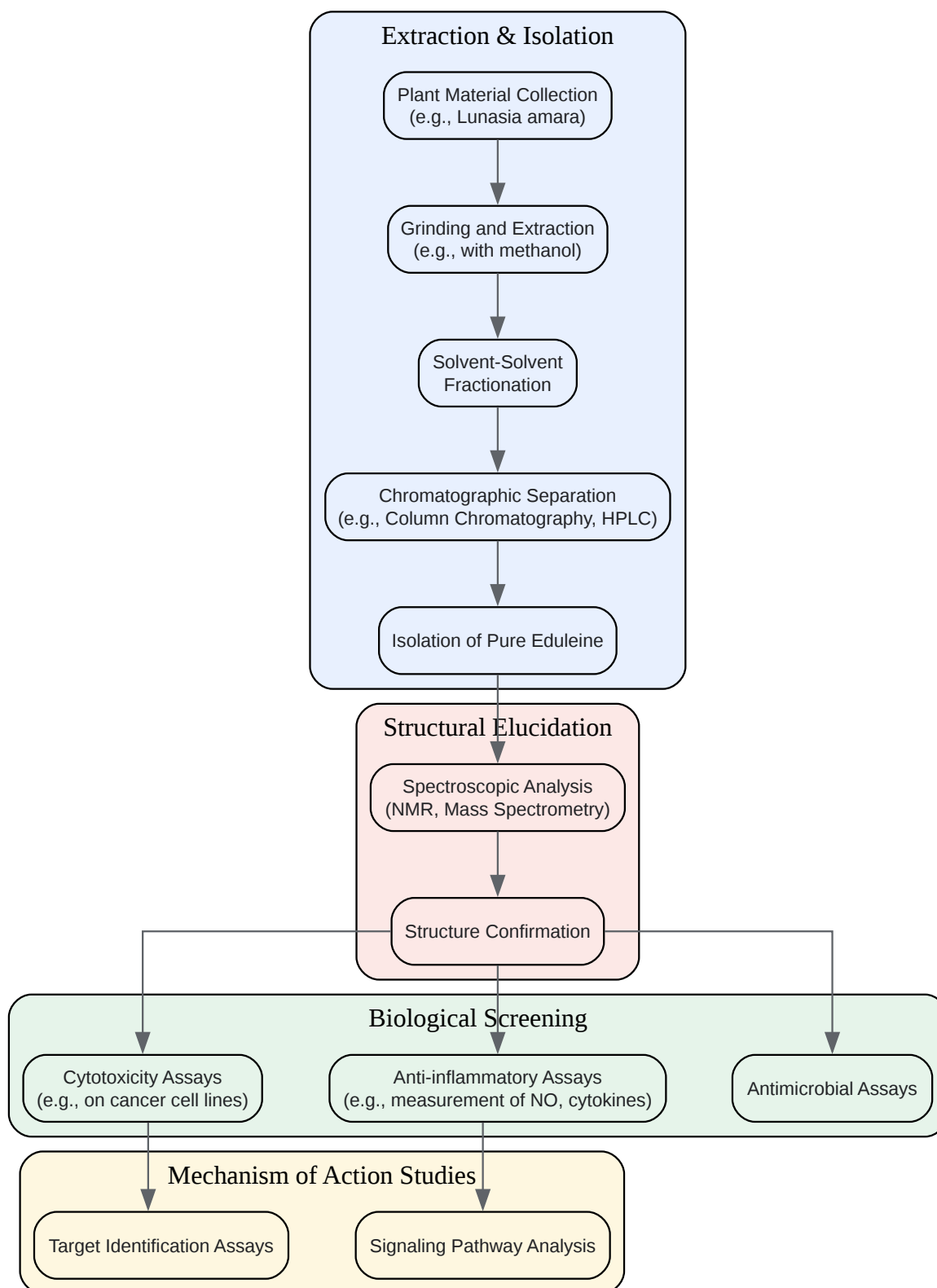
While direct evidence of **Eduleine**'s biological activity is not available in the current body of scientific literature, the therapeutic actions of structurally related quinolinone and isoquinoline alkaloids may offer insights into its potential pharmacological profile.

Anticancer Potential: Some 4-alkoxy-2-arylquinolines, which share a core structure with **Eduleine**, have been investigated as inhibitors of topoisomerase I, a key enzyme in DNA replication and a target for cancer therapy. This suggests that **Eduleine** could be a candidate for investigation as a potential anticancer agent.

Anti-inflammatory Effects: A synthetic isoquinoline alkaloid, MHTP [2-methoxy-4-(7-methoxy-1,2,3,4-tetrahydroisoquinolin-1-yl) phenol], has demonstrated anti-inflammatory activity in preclinical models of acute lung injury[2]. Given the structural similarities, **Eduleine** may possess similar anti-inflammatory properties.

Experimental Protocols: A Generalized Approach

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Eduleine** are not currently published. However, a general workflow for the investigation of a natural product like **Eduleine** would typically involve the following stages.

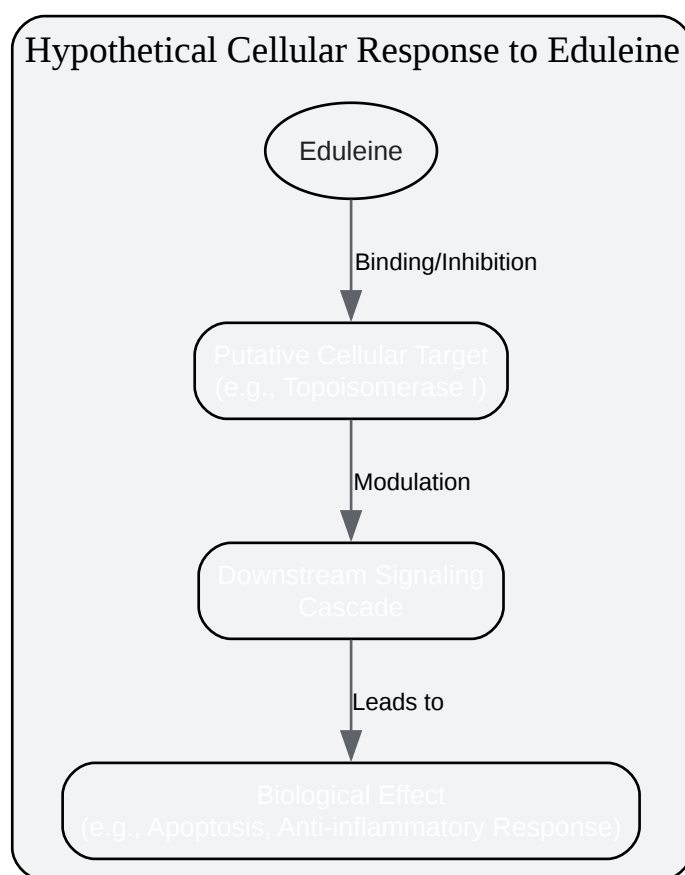


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A generalized workflow for the isolation and biological evaluation of **Eduleine**.

Signaling Pathways: A Frontier for Discovery

As there are no published studies on the mechanism of action of **Eduleine**, any depiction of its signaling pathways would be purely speculative. Research into this compound would need to first establish its biological activity, after which investigations into the specific molecular targets and downstream signaling cascades could be undertaken. Based on the activities of related compounds, potential, yet uninvestigated, pathways could involve those related to DNA damage response (if it acts as a topoisomerase inhibitor) or inflammatory signaling cascades (such as the NF- κ B pathway).



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A hypothetical signaling pathway for **Eduleine** based on related compounds.

Conclusion

Eduleine is a chemically characterized natural product with a significant lack of biological data. The information available on structurally similar quinolinone and isoquinoline alkaloids suggests that **Eduleine** may hold potential as a lead compound for the development of new anticancer or anti-inflammatory agents. This comprehensive guide highlights the current knowledge gap and underscores the opportunity for further research to unlock the therapeutic potential of this underexplored molecule. The provided generalized experimental workflow offers a roadmap for initiating such investigations. Future studies are essential to elucidate the bioactivity, mechanism of action, and signaling pathways of **Eduleine**, thereby paving the way for its potential application in drug discovery and development.

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References

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- 2. MHTP, 2-Methoxy-4-(7-methoxy-1,2,3,4-tetrahydroisoquinolin-1-yl) phenol, a Synthetic Alkaloid, Induces IFN- γ Production in Murine Model of Ovalbumin-Induced Pulmonary Allergic Inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
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